

In-Depth Technical Guide: Safety and Handling of 4-Dimethylaminobutylamine

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Compound of Interest

Compound Name: 4-Dimethylaminobutylamine

Cat. No.: B1346629

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **4-Dimethylaminobutylamine** (CAS No. 3529-10-0). The information is intended to be a crucial resource for laboratory personnel and anyone involved in the handling, storage, and disposal of this chemical.




Chemical Identification and Physical Properties

4-Dimethylaminobutylamine, also known as N,N-Dimethyl-1,4-butanediamine, is a diamine that is utilized in various chemical syntheses. Understanding its fundamental properties is the first step in ensuring its safe handling.

Property	Value	Reference
CAS Number	3529-10-0	[1]
Molecular Formula	C ₆ H ₁₆ N ₂	[1]
Molecular Weight	116.20 g/mol	[1]
Appearance	Solid or Colorless to light yellow liquid	[2]
Melting Point	60 °C	[2]
Boiling Point	73 °C at 35 mmHg	[2]
Density	0.8179 g/cm ³	[2]
Solubility	Soluble in water	
SMILES	CN(C)CCCCN	[1]
InChI Key	GCOWZPRIMFGIDQ-UHFFFAOYSA-N	[1]

Hazard Identification and Classification

4-Dimethylaminobutylamine is classified as a hazardous chemical. It is crucial to understand its potential dangers to implement appropriate safety measures.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	 alt text	Warning	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation (Category 1B)	 alt text	Danger	H314: Causes severe skin burns and eye damage.[1]
Serious Eye Damage/Eye Irritation (Category 1)	 alt text	Danger	H318: Causes serious eye damage.

Note: While classified as Acute Toxicity, Oral (Category 4), a specific LD50 value for **4-Dimethylaminobutylamine** was not readily available in the public domain at the time of this review.

Handling and Storage Precautions

Proper handling and storage are paramount to prevent exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with **4-Dimethylaminobutylamine**.

PPE Type	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes are mandatory.
Respiratory Protection	Use in a well-ventilated area or with a properly fitted respirator if inhalation risk is high.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or dust.
- Wash hands thoroughly after handling.
- Use only in a chemical fume hood.
- Keep away from incompatible materials such as strong oxidizing agents.

Storage Conditions

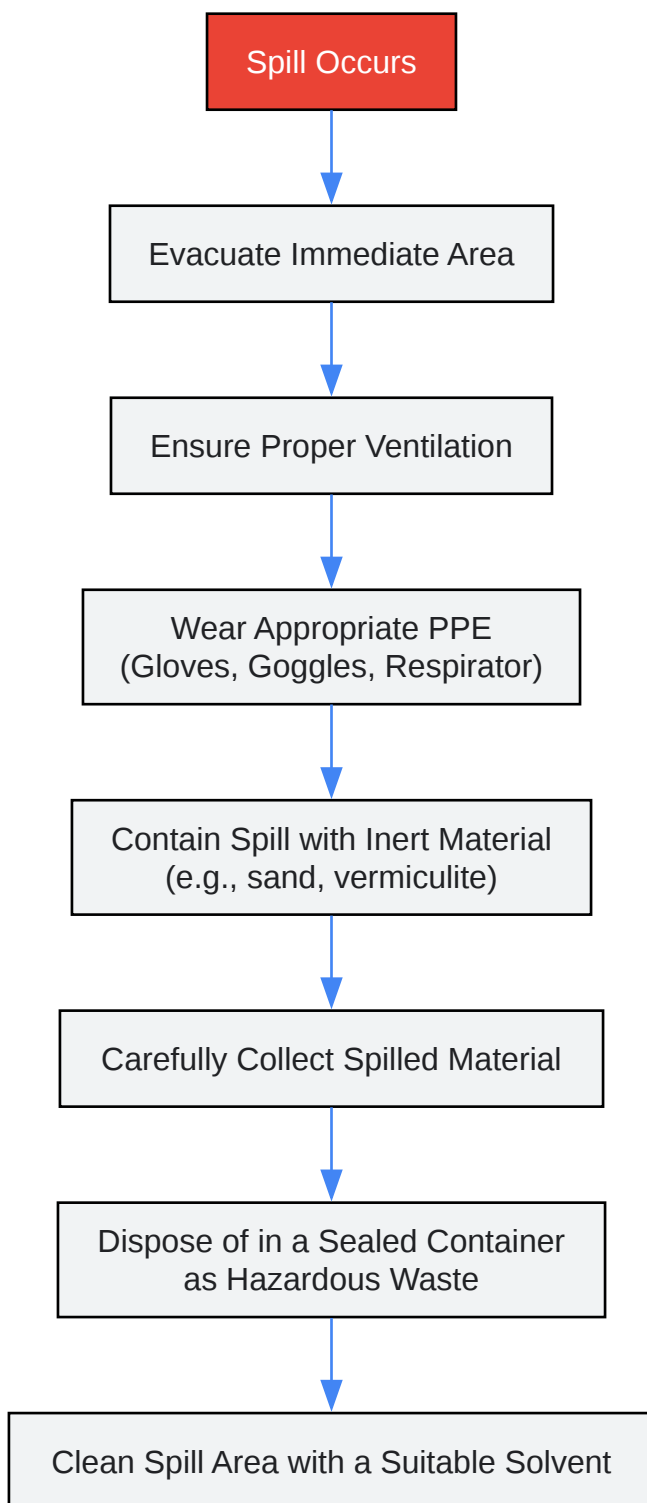
- Store in a tightly closed container in a dry, cool, and well-ventilated area.

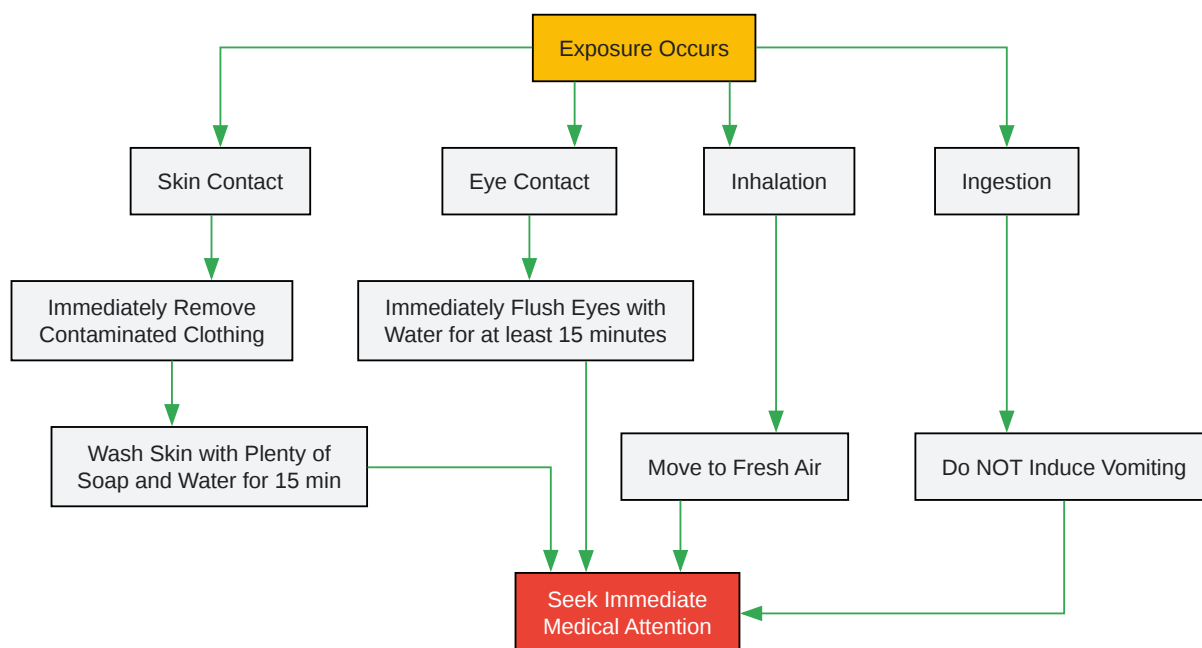
- Keep away from heat and sources of ignition.
- Store in a corrosive-resistant cabinet.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical. The following diagrams outline the recommended procedures for spills and exposure.

Spill Response Workflow





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References

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